

Application Note: Structural Elucidation of 2-Pentylquinoline via High-Field NMR

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Compound of Interest

Compound Name: 2-Pentylquinoline

CAS No.: 93005-16-4

Cat. No.: B14350525

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Abstract

This application note details the structural characterization of **2-Pentylquinoline** (), a representative 2-alkylquinoline often synthesized as an intermediate in medicinal chemistry or isolated as a *Pseudomonas* metabolite. The protocol establishes a robust workflow for distinguishing the 2-substituted isomer from its regioisomers (3-, 4-, 6-, or 8-pentyl) using spin-spin coupling constants () and chemical shift fingerprinting. Special attention is given to the differentiation of the aliphatic pentyl chain signals and the unambiguous assignment of the quinoline heteroaromatic core.

Introduction & Scientific Rationale

Substituted quinolines are privileged scaffolds in drug discovery, serving as the core for antimalarial (e.g., quinine, chloroquine) and antibacterial agents.^[1] The alkylation of the quinoline ring at the C2 position significantly alters the electronic environment of the heterocyclic ring, specifically shielding the C3 proton and deshielding the

-methylene of the alkyl chain.

Key Analytical Challenges:

- **Regioisomerism:** Distinguishing **2-pentylquinoline** from 4-pentylquinoline requires analysis of the aromatic coupling constants (J_{H-Ar}).
- **Aliphatic Resolution:** Resolving the five-carbon chain requires high-field sensitivity to distinguish the α -methylene, β -methylene, γ -methylene, δ -methylene, and bulk methylene protons.
- **Concentration Effects:** Quinolines exhibit π - π stacking in concentrated solutions, leading to concentration-dependent chemical shift variations.

Experimental Protocol

3.1 Sample Preparation

- **Solvent:** Deuterated Chloroform ($CDCl_3$, 99.8% D) with 0.03% v/v TMS (Tetramethylsilane) as an internal reference.
- **Concentration:** Dissolve 15–20 mg of **2-pentylquinoline** in 0.6 mL of solvent.
 - Note: Avoid concentrations >50 mM to minimize stacking-induced upfield shifts.
- **Filtration:** Filter through a glass wool plug into a precision 5mm NMR tube to remove paramagnetic particulates (e.g., metal catalyst residues).

3.2 Instrument Parameters (Recommended)

- **Field Strength:**

400 MHz (^1H),

100 MHz (^{13}C).^[2]^[3]

- Temperature: 298 K ().
- Pulse Sequences:
 - ^1H : Standard zg30 (30° pulse), relaxation delay (D1) = 1.0 s, Scans (NS) = 16.
 - ^{13}C : Power-gated decoupling (zgpg30), D1 = 2.0 s, Scans = 512–1024.
 - 2D: COSY (Gradient enhanced) and HSQC (for C-H correlation).

Results & Discussion

4.1 ^1H NMR Analysis (400 MHz, CDCl_3)

The proton spectrum is divided into two distinct regions: the downfield heteroaromatic zone (7.0–8.2 ppm) and the upfield aliphatic zone (0.8–3.0 ppm).^[2]

- The Quinoline Core:
 - H3 & H4: The most diagnostic signals. H4 appears as a doublet at ~8.05 ppm (Hz). H3 appears upfield at ~7.28 ppm. The magnitude of this coupling (Hz) confirms the 2-substitution pattern. (In 4-substituted quinolines, H2 appears as a singlet or distinct doublet with a smaller meta-coupling).
 - H8: Typically the most deshielded aromatic proton (~8.0–8.1 ppm) due to the proximity to the ring nitrogen lone pair (anisotropy).
- The Pentyl Chain:
 - $-\text{CH}_2$: A triplet at ~2.95 ppm. This deshielding (relative to alkane ~1.2 ppm) is caused by the ring current of the aromatic system.
 - $-\text{CH}_2$: A quintet at ~1.80 ppm.

- Terminal CH₃: A triplet at ~0.90 ppm.

4.2 ¹³C NMR Analysis (100 MHz, CDCl₃)

The carbon spectrum confirms the structure via the count of 14 distinct signals (9 aromatic/quaternary, 5 aliphatic). The C2 quaternary carbon is the most deshielded signal (~164 ppm), characteristic of the

environment.

Data Summary Tables

Table 1: ¹H NMR Assignment (CDCl₃, 298 K)

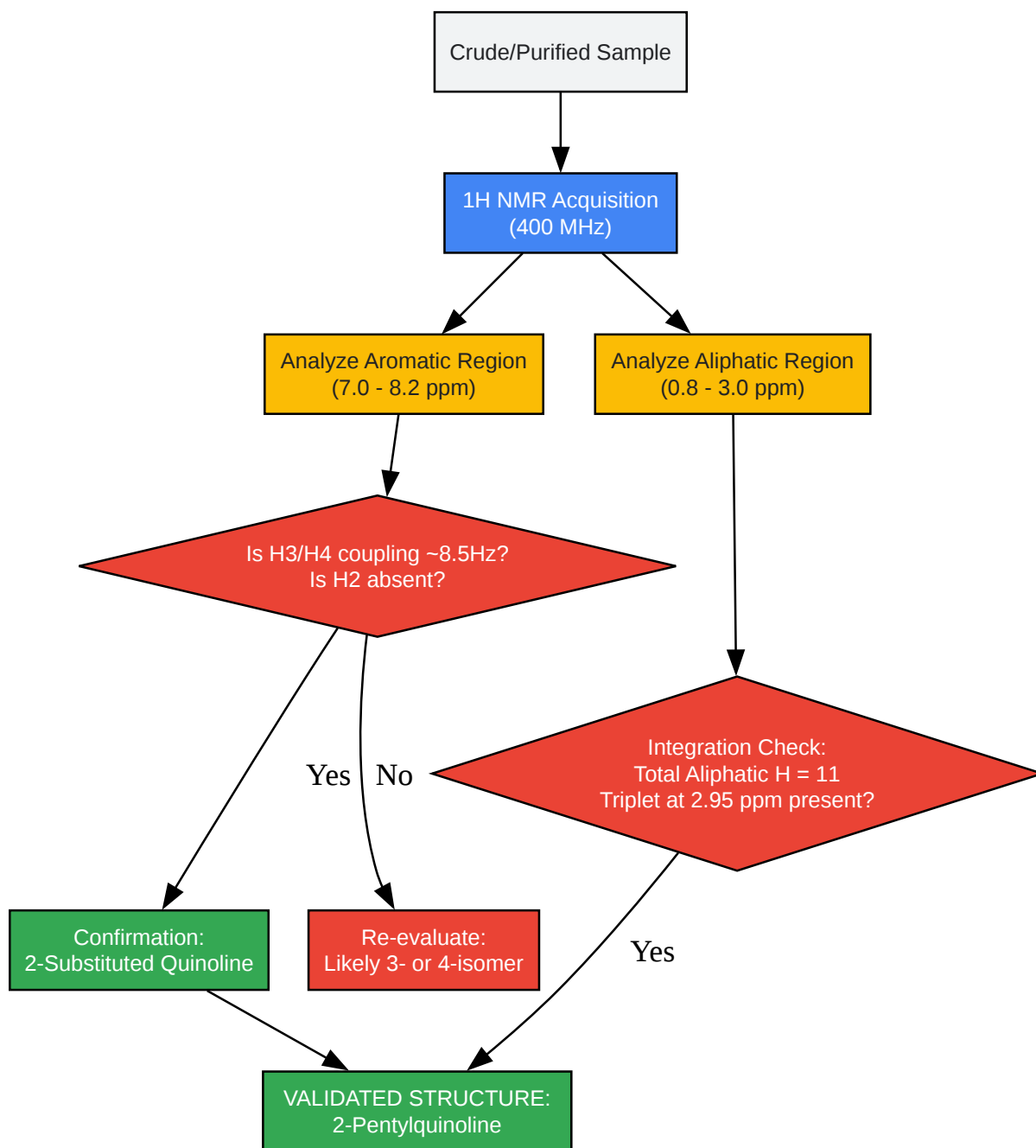
Position	Shift (, ppm)	Multiplicity	Integral	Coupling (, Hz)	Assignment Logic
H-4	8.04	Doublet (d)	1H	8.4	Ortho to H3; deshielded by ring current.
H-8	8.08	Doublet (d)	1H	8.5	Peri-position to N; deshielded.
H-5	7.76	Doublet (d)	1H	8.1	Ortho to H6.
H-6	7.48	Triplet (td)	1H	7.0, 1.2	Meta/Para coupling.
H-7	7.66	Triplet (td)	1H	7.0, 1.2	Meta/Para coupling.
H-3	7.28	Doublet (d)	1H	8.4	Ortho to H4; shielded by C2-alkyl.
-CH2	2.95	Triplet (t)	2H	7.8	Benzylic-like position.
-CH2	1.81	Quintet (m)	2H	7.5	Vicinal to and .
-CH2	1.35 - 1.45	Multiplet (m)	4H	-	Bulk methylene chain.
-CH3	0.91	Triplet (t)	3H	7.0	Terminal methyl.

Table 2: ¹³C NMR Assignment (CDCl₃)

Position	Shift (, ppm)	Type	Notes
C-2	164.5	Quaternary (Cq)	Ipso to Nitrogen & Pentyl group.
C-8a	148.0	Quaternary (Cq)	Ring junction (N-side).
C-4	136.2	CH	
C-8	129.4	CH	
C-7	128.8	CH	
C-6	127.0	CH	
C-5	125.7	CH	
C-4a	126.8	Quaternary (Cq)	Ring junction (C-side).
C-3	121.3	CH	Upfield due to resonance.
-CH2	39.5	CH2	
-CH2	31.8	CH2	
-CH2	29.8	CH2	
-CH2	22.7	CH2	
-CH3	14.1	CH3	

Visualization: Structural Verification Workflow

The following diagram illustrates the logic flow for confirming the **2-pentylquinoline** structure using the data above.



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Figure 1: Decision tree for the structural validation of **2-pentylquinoline** based on ^1H NMR spectral features.

References

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